

An In-depth Technical Guide to 1,4-Dibromo-2-(3-bromophenoxy)benzene

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Compound of Interest

Compound Name: 1,4-Dibromo-2-(3-bromophenoxy)benzene

Cat. No.: B1430604

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,4-Dibromo-2-(3-bromophenoxy)benzene**, a member of the polybrominated diphenyl ether (PBDE) class of compounds. While specific historical details of its discovery are not well-documented, its existence and synthesis are understood within the broader context of PBDE chemistry, which dates back to the early 20th century with the development of the Ullmann condensation. This guide covers its chemical identity, a plausible synthetic route with a detailed experimental protocol, and a discussion of its potential applications based on the known uses of related compounds. Due to the limited availability of specific experimental data for this particular isomer, this guide also presents data for structurally similar compounds to provide a comparative context for researchers.

Introduction and Historical Context

The specific discovery and historical timeline of **1,4-Dibromo-2-(3-bromophenoxy)benzene** are not prominently documented in scientific literature. However, the history of this compound is intrinsically linked to the broader class of polybrominated diphenyl ethers (PBDEs). Synthetic PBDEs have been manufactured and used as flame retardants in a wide array of consumer and industrial products since the mid-20th century.^{[1][2]} The chemical synthesis of diaryl

ethers, the core structure of PBDEs, was made possible by the Ullmann condensation reaction, first reported by Fritz Ullmann in 1901.^{[3][4]}

In contrast to their synthetic counterparts, naturally occurring PBDEs were first isolated from marine sponges of the *Dysidea* species in 1981. These natural products exhibit a wide range of biological activities and have garnered interest for their potential pharmacological applications, including anticancer properties.

Given the long-standing availability of synthetic methods like the Ullmann condensation, it is plausible that **1,4-Dibromo-2-(3-bromophenoxy)benzene** has been synthesized as a research chemical or as a component of technical PBDE mixtures for many years, even without a formal "discovery" publication.

Chemical Identity and Properties

Precise experimental data for **1,4-Dibromo-2-(3-bromophenoxy)benzene** is scarce in publicly accessible databases. However, for the closely related isomer, 2,4-Dibromo-1-(3-bromophenoxy)benzene, the following information is available and provides a reasonable proxy for identification purposes.

Table 1: Chemical Identifiers for 2,4-Dibromo-1-(3-bromophenoxy)benzene

Identifier	Value
CAS Number	147217-77-4
Molecular Formula	C ₁₂ H ₇ Br ₃ O
Molecular Weight	406.9 g/mol

Table 2: Physical and Spectroscopic Data for Structurally Related Compounds

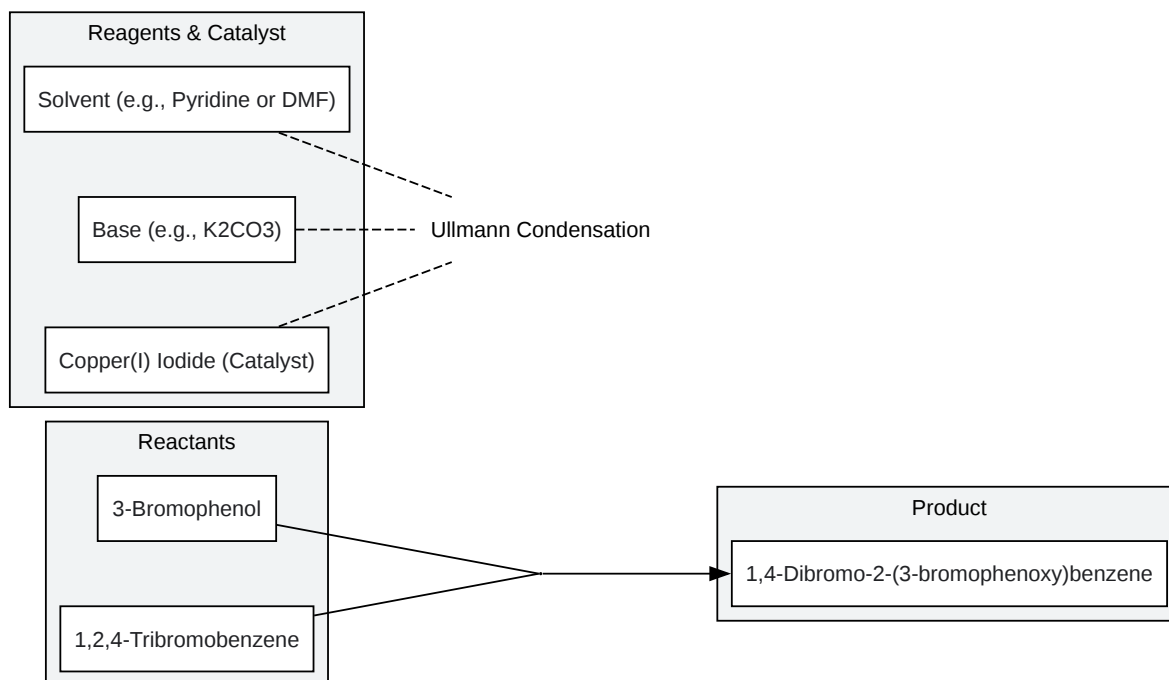
Disclaimer: The following data is for structurally related compounds and is provided for illustrative and comparative purposes only. Experimental determination of these properties for **1,4-Dibromo-2-(3-bromophenoxy)benzene** is required for accurate characterization.

Property	1,4-Dibromobenzene	1-Bromo-2-phenoxy-benzene
Melting Point	87.3 °C	Not Available
Boiling Point	220.4 °C	Not Available
Appearance	Colorless solid	Not Available
¹ H NMR	δ 7.33 (s, 4H)	Not Available
¹³ C NMR	δ 132.5, 122.8	Not Available
Mass Spectrum (m/z)	236 (M+), 157, 155, 76	249 (M+), 168, 141, 77

Synthesis and Experimental Protocol

The most plausible and widely used method for the synthesis of diaryl ethers such as **1,4-Dibromo-2-(3-bromophenoxy)benzene** is the Ullmann condensation. This reaction involves the copper-catalyzed coupling of an aryl halide with a phenol.[\[5\]](#)[\[6\]](#)

Proposed Synthetic Pathway



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Caption: Proposed synthesis of **1,4-Dibromo-2-(3-bromophenoxy)benzene** via Ullmann condensation.

Detailed Experimental Protocol

This protocol is a general procedure and may require optimization for specific laboratory conditions and desired yield.

Materials:

- 1,2,4-Tribromobenzene
- 3-Bromophenol

- Copper(I) iodide (CuI)
- Anhydrous potassium carbonate (K_2CO_3)
- Anhydrous pyridine or N,N-Dimethylformamide (DMF)
- Toluene
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Hexane
- Dichloromethane

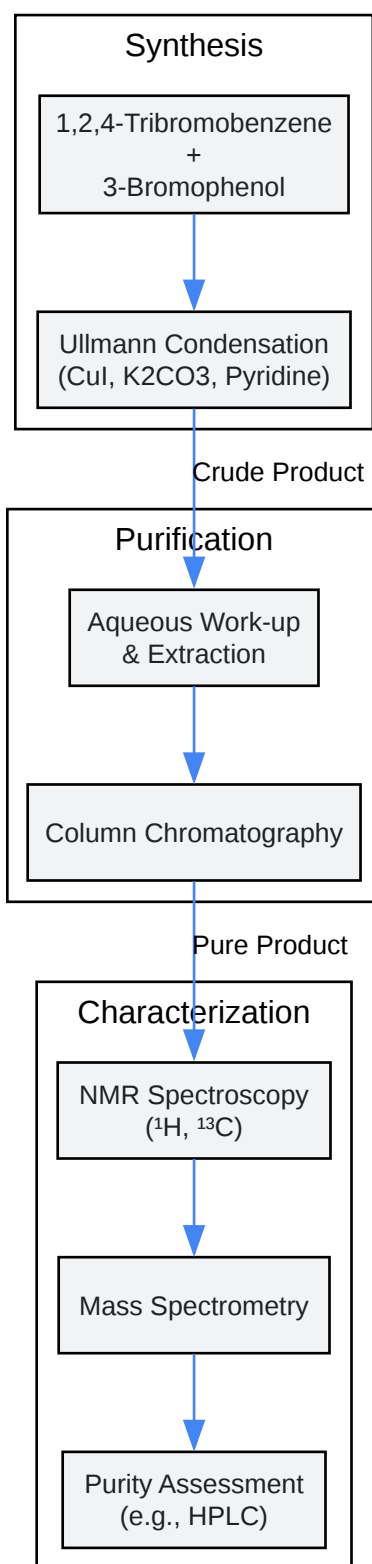
Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add 1,2,4-tribromobenzene (1.0 eq), 3-bromophenol (1.1 eq), copper(I) iodide (0.1 eq), and anhydrous potassium carbonate (2.0 eq).
- **Solvent Addition:** Add anhydrous pyridine or DMF to the flask under a nitrogen atmosphere. The volume should be sufficient to dissolve the reactants upon heating.
- **Reaction:** Heat the reaction mixture to reflux (typically 120-150 °C) with vigorous stirring under a nitrogen atmosphere. Monitor the reaction progress by thin-layer chromatography (TLC). The reaction time can vary from 12 to 24 hours.
- **Work-up:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature. Dilute the reaction mixture with toluene and filter through a pad of celite to remove the copper catalyst and inorganic salts.

- Extraction: Transfer the filtrate to a separatory funnel. Wash the organic layer sequentially with 1M HCl (2x), water (2x), and brine (1x).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by flash column chromatography on silica gel, using a gradient of hexane and dichloromethane as the eluent, to afford the pure **1,4-Dibromo-2-(3-bromophenoxy)benzene**.
- Characterization: Characterize the purified product by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity.

Experimental and Analytical Workflow

The general workflow from synthesis to characterization of **1,4-Dibromo-2-(3-bromophenoxy)benzene** is outlined below.



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Caption: General experimental workflow for the synthesis and characterization of the target compound.

Potential Applications

While specific applications for **1,4-Dibromo-2-(3-bromophenoxy)benzene** have not been reported, its structural class (PBDEs) suggests potential uses and areas of research interest.

- **Flame Retardants:** The primary industrial application of synthetic PBDEs is as flame retardants in a variety of materials, including plastics, textiles, and electronics.^{[7][8]} The bromine atoms in the molecule act as radical scavengers upon combustion, inhibiting the spread of fire.
- **Research Chemical:** This compound can serve as a standard for environmental analysis and toxicological studies of tribrominated diphenyl ethers. The analysis of PBDEs in environmental samples is crucial for monitoring their distribution and impact.^{[9][10]}
- **Precursor for Further Synthesis:** It can be used as a building block in organic synthesis to create more complex molecules, potentially for applications in materials science or medicinal chemistry.
- **Biological Activity:** Some naturally occurring hydroxylated and methoxylated PBDEs have shown interesting biological activities, including anticancer and endocrine-disrupting properties.^{[11][12]} While the biological effects of **1,4-Dibromo-2-(3-bromophenoxy)benzene** are unknown, it could be a subject of future toxicological and pharmacological research.

Conclusion

1,4-Dibromo-2-(3-bromophenoxy)benzene is a tribrominated diphenyl ether whose specific history and properties are not well-documented. However, based on established chemical principles, a plausible synthetic route via the Ullmann condensation can be proposed and executed. The potential applications of this compound are likely similar to other PBDEs, primarily as a flame retardant, but it may also hold value as a research chemical for environmental and toxicological studies. Further research is needed to fully characterize its physical, chemical, and biological properties. This guide provides a foundational resource for

researchers interested in the synthesis and study of this and related polybrominated compounds.

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